Technical Guide: Spectral Data & Characterization of 5-(2-thienyl)-1H-pyrazole-4-carbonitrile

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Compound of Interest

Compound Name:	*5-(2-thienyl)-1H-pyrazole-4-carbonitrile*
CAS No.:	*1008428-30-5*
Cat. No.:	*B1387852*

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Compound Profile & Significance

- Systematic Name: **5-(2-thienyl)-1H-pyrazole-4-carbonitrile**[1]
- CAS Registry Number: 1008428-30-5
- Molecular Formula: C

  H

  N

  S
- Molecular Weight: 175.21 g/mol
- Core Scaffold: Pyrazole-4-carbonitrile fused with a thiophene moiety.

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- Research Application: A critical bioisostere for pyrazole-4-carboxamides. The C4-nitrile group serves as a versatile electrophilic handle for cyclization into pyrazolo[3,4-d]pyrimidines (bioactive fused heterocycles).

Synthesis & Purity Profile

To interpret spectral data accurately, one must understand the synthetic origin. The most robust route—minimizing regioisomeric byproducts—is the Enaminonitrile Cyclization Method.

Optimized Synthetic Protocol

- Precursor Formulation: Condensation of 3-oxo-3-(2-thienyl)propanenitrile with

  -dimethylformamide dimethyl acetal (DMF-DMA) in refluxing toluene.
- Intermediate: Formation of 2-((dimethylamino)methylene)-3-oxo-3-(2-thienyl)propanenitrile.
- Cyclization: Reaction with hydrazine hydrate in ethanol/acetic acid.
- Purification: Recrystallization from Ethanol/DMF.

Common Impurities:

- Hydrazine salts: Look for broad ammonium peaks in

  H NMR (~7.0 ppm).
- Unreacted DMF-DMA: Singlets at 2.8-3.0 ppm (

).
- Regioisomers: Rare in this specific route due to the electronic bias of the enaminonitrile, but possible if using substituted hydrazines.

Spectral Characterization Data

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-d

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(Standard for polar heterocycles)

H NMR Data (400 MHz)

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
13.50 - 13.80	Broad Singlet	1H	NH (Pyrazole)	Highly exchangeable; shift varies with concentration and water content.
8.45	Singlet	1H	C3-H (Pyrazole)	Diagnostic peak. Sharp singlet indicating the unsubstituted C3 position.
7.82	Doublet of Doublets	1H	Thiophene H-5	Deshielded -proton on the thiophene ring.
7.75	Doublet of Doublets	1H	Thiophene H-3	Adjacent to the pyrazole connection point.
7.20	Triplet (dd)	1H	Thiophene H-4	The most shielded aromatic proton.

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> *Analyst Note: The pyrazole NH proton is subject to tautomerism.[2][3] In DMSO, the rate of exchange is slow enough to observe the signal, but it may disappear in protic solvents like CD*
>
> OD.

C NMR Data (100 MHz)

Shift (ppm)	Carbon Type	Assignment
114.5	Quaternary (C N)	Nitrile (Weak intensity, characteristic region).
142.0	Quaternary	C5 (Pyrazole, attached to Thiophene).
139.5	Methine (CH)	C3 (Pyrazole ring).
131.0	Quaternary	Thiophene C-2' (Linker carbon).
129.5	Methine (CH)	Thiophene C-5'.
128.8	Methine (CH)	Thiophene C-3'.
127.5	Methine (CH)	Thiophene C-4'.
89.5	Quaternary	C4 (Pyrazole, attached to CN). [4]

B. Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR

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Wavenumber (cm)	Functional Group	Vibrational Mode
3150 - 3250	N-H	Stretching (Broad band, H-bonded).
2225 - 2235	C N	Stretching (Sharp, medium intensity). Critical ID peak.
3050 - 3100	C-H (Ar)	Aromatic C-H stretching (Weak).
1580, 1520	C=N / C=C	Ring skeletal vibrations.
700 - 750	C-S-C	Thiophene ring breathing modes.

C. Mass Spectrometry (MS)

- Ionization Mode: ESI+ (Electrospray Ionization) or EI (Electron Impact)
- Molecular Ion (M+):

  175.02
- Base Peak:

  175 (Stable aromatic system)
- Fragmentation Pattern (EI):
  - 148 [M - HCN]

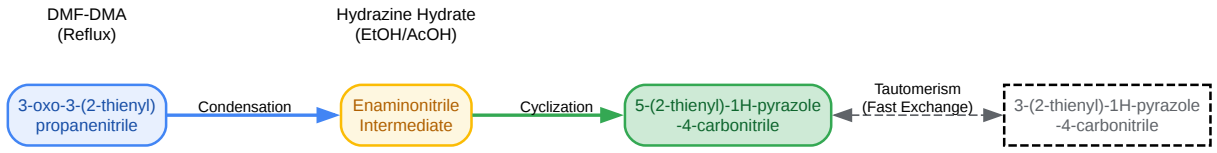
    : Loss of the nitrile group as hydrogen cyanide.
  - 121 [M - 2(HCN)]

    : Fragmentation of the pyrazole ring.

Technical Visualization: Synthesis & Tautomerism

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The following diagram illustrates the synthesis pathway and the tautomeric equilibrium that defines the spectral behavior of this compound.



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Caption: Step-wise synthesis via the enaminonitrile route and the resulting tautomeric equilibrium.

Interpretation & Troubleshooting

Tautomerism: The 3- vs. 5- Position

In solution, **5-(2-thienyl)-1H-pyrazole-4-carbonitrile** exists in equilibrium with its tautomer, 3-(2-thienyl)-1H-pyrazole-4-carbonitrile.

- NMR Impact: You will typically observe a single set of averaged signals at room temperature due to rapid proton exchange.
- N-Alkylation: If you react this scaffold with an alkyl halide (e.g., MeI), you will "freeze" the tautomers, resulting in a mixture of regioisomers (N1-alkyl-3-thienyl and N1-alkyl-5-thienyl) which will show distinct NMR spectra.

Solubility Profile

- High Solubility: DMSO, DMF, DMAc.
- Moderate Solubility: Methanol, Ethanol (Hot), Ethyl Acetate.[5]
- Low Solubility: Water, Hexane, Diethyl Ether.
- Recommendation: Use DMSO-d

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for all analytical characterization to ensure complete solubility and sharp peaks.

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